

Technical Support Center: Decontamination of Dibromodichloromethane Spills

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Dibromodichloromethane**

Cat. No.: **B008394**

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This guide provides troubleshooting and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals regarding the safe handling and decontamination of **Dibromodichloromethane** spills.

Troubleshooting Guide

Q1: What are the immediate first aid steps if **Dibromodichloromethane** comes into contact with skin or eyes?

A1:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes.[\[1\]](#)[\[2\]](#) Remove any contaminated clothing while continuing to flush. Do not use salves or neutralizing chemicals.[\[1\]](#) If irritation persists after washing, seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation.[\[1\]](#)[\[2\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)

Q2: What should I do if I inhale **Dibromodichloromethane** vapors?

A2: Move the affected person to fresh air immediately.[\[3\]](#) If the person is not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.

Q3: How do I handle a small, contained **Dibromodichloromethane** spill on a lab bench?

A3: For a small spill, you can likely manage the cleanup with the appropriate personal protective equipment (PPE) and a laboratory spill kit. First, ensure the area is well-ventilated.[\[4\]](#) Then, contain the spill using an inert absorbent material like vermiculite or sand.[\[4\]](#) Carefully collect the absorbed material into a designated hazardous waste container for halogenated solvents.[\[4\]](#)

Q4: What actions are required for a large **Dibromodichloromethane** spill?

A4: For a large spill, evacuate the immediate area and alert your supervisor and institutional Environmental Health and Safety (EHS) department.[\[1\]](#)[\[4\]](#) If the spill is significant, it may be necessary to evacuate the entire floor or building. Prevent the spread of the spill by using absorbent dikes. Do not attempt to clean up a large spill without proper training and equipment.

Q5: The spill has soaked into a porous surface. How should I decontaminate it?

A5: For porous surfaces, after absorbing the bulk of the spill, the area should be thoroughly cleaned. However, complete decontamination may be difficult. Consult your institution's EHS for specific guidance, as specialized cleaning procedures or even removal of the contaminated material may be necessary.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Dibromodichloromethane**?

A1: **Dibromodichloromethane** is harmful if swallowed, in contact with skin, or if inhaled.[\[5\]](#) It is classified as an irritant.[\[5\]](#)

Q2: What is the appropriate Personal Protective Equipment (PPE) when handling **Dibromodichloromethane**?

A2: When handling **Dibromodichloromethane**, it is essential to wear appropriate PPE, including:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety goggles or a face shield.

- Body Protection: A lab coat or chemical-resistant apron. For situations with a risk of vapor exposure, respiratory protection may be necessary. Always consult the Safety Data Sheet (SDS) for specific PPE recommendations.

Q3: Can I neutralize a **Dibromodichloromethane** spill with a chemical agent?

A3: Attempting to neutralize **Dibromodichloromethane** in a laboratory setting without a validated protocol is strongly discouraged.^[4] The recommended procedure is to absorb the spill with an inert material and dispose of it as hazardous waste.

Q4: How should I dispose of **Dibromodichloromethane** waste and cleanup materials?

A4: All **Dibromodichloromethane** waste, including contaminated absorbent materials and PPE, must be collected in a dedicated and clearly labeled hazardous waste container.^[4] This container should be designated for "Halogenated Solvents."^[4] Do not mix with non-halogenated waste.^[4] The container must be kept tightly sealed and stored in a designated satellite accumulation area.^[4] Contact your institution's EHS department for pickup and disposal.^[4]

Q5: Where can I find more safety information about **Dibromodichloromethane**?

A5: The most comprehensive source of safety information is the Safety Data Sheet (SDS) for **Dibromodichloromethane**. You can also consult resources from the National Institutes of Health (NIH) PubChem database and your institution's Environmental Health and Safety (EHS) department.

Quantitative Data Summary

Property	Value	Reference
Chemical Formula	<chem>CBr2Cl2</chem>	[6]
Molar Mass	242.72 g/mol	[6]
Appearance	Solid	[6]
Melting Point	38 °C (100 °F; 311 K)	[6]
Boiling Point	130.2 °C (266.4 °F; 403.3 K)	[6]
Solubility in Water	Insoluble	[6]
GHS Hazard Statements	H302, H312, H332	[5]

Detailed Experimental Protocol: Small-Scale Dibromodichloromethane Spill Cleanup

This protocol details the procedure for cleaning up a small spill (less than 100 mL) of **Dibromodichloromethane** on a non-porous surface.

Materials:

- Personal Protective Equipment (PPE):
 - Chemical-resistant gloves (e.g., nitrile)
 - Safety goggles
 - Lab coat
- Spill Kit:
 - Inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads)
 - Two pairs of forceps or tongs
 - Scoop or dustpan

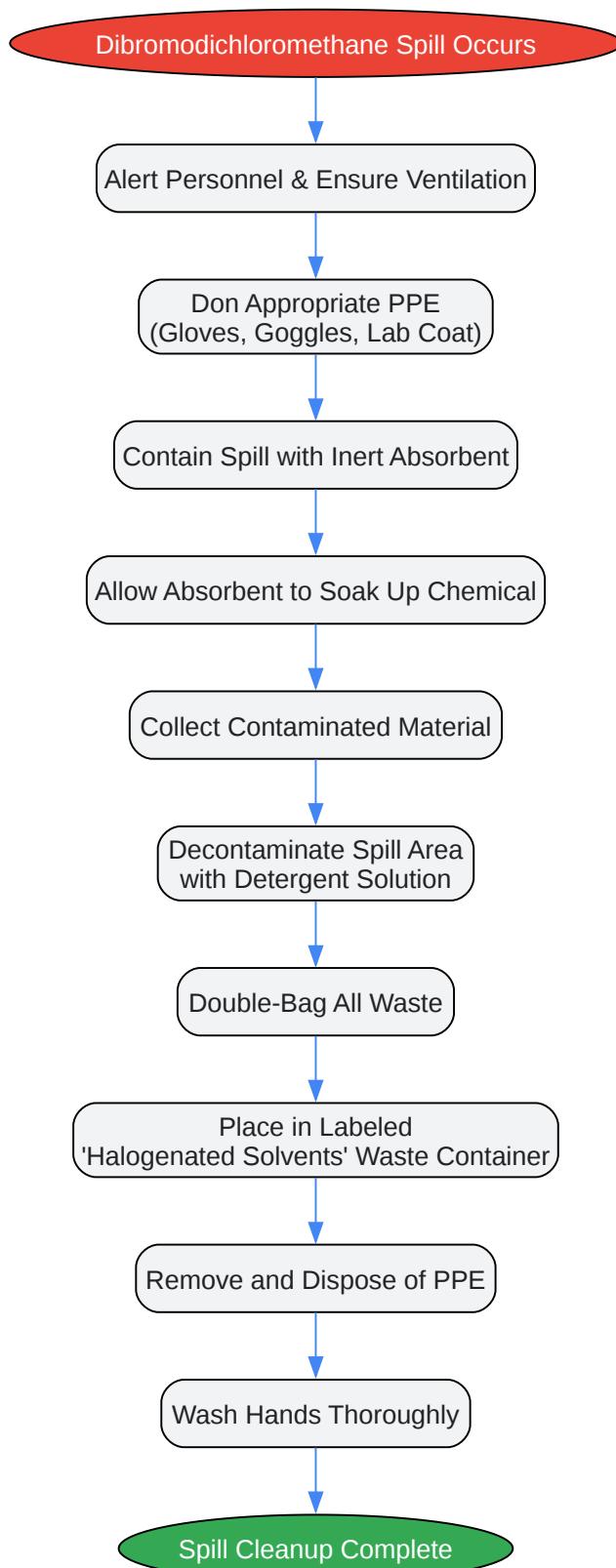
- Heavy-duty sealable plastic bags
- Hazardous waste labels
- Designated hazardous waste container for "Halogenated Solvents"
- Mild detergent solution
- Paper towels

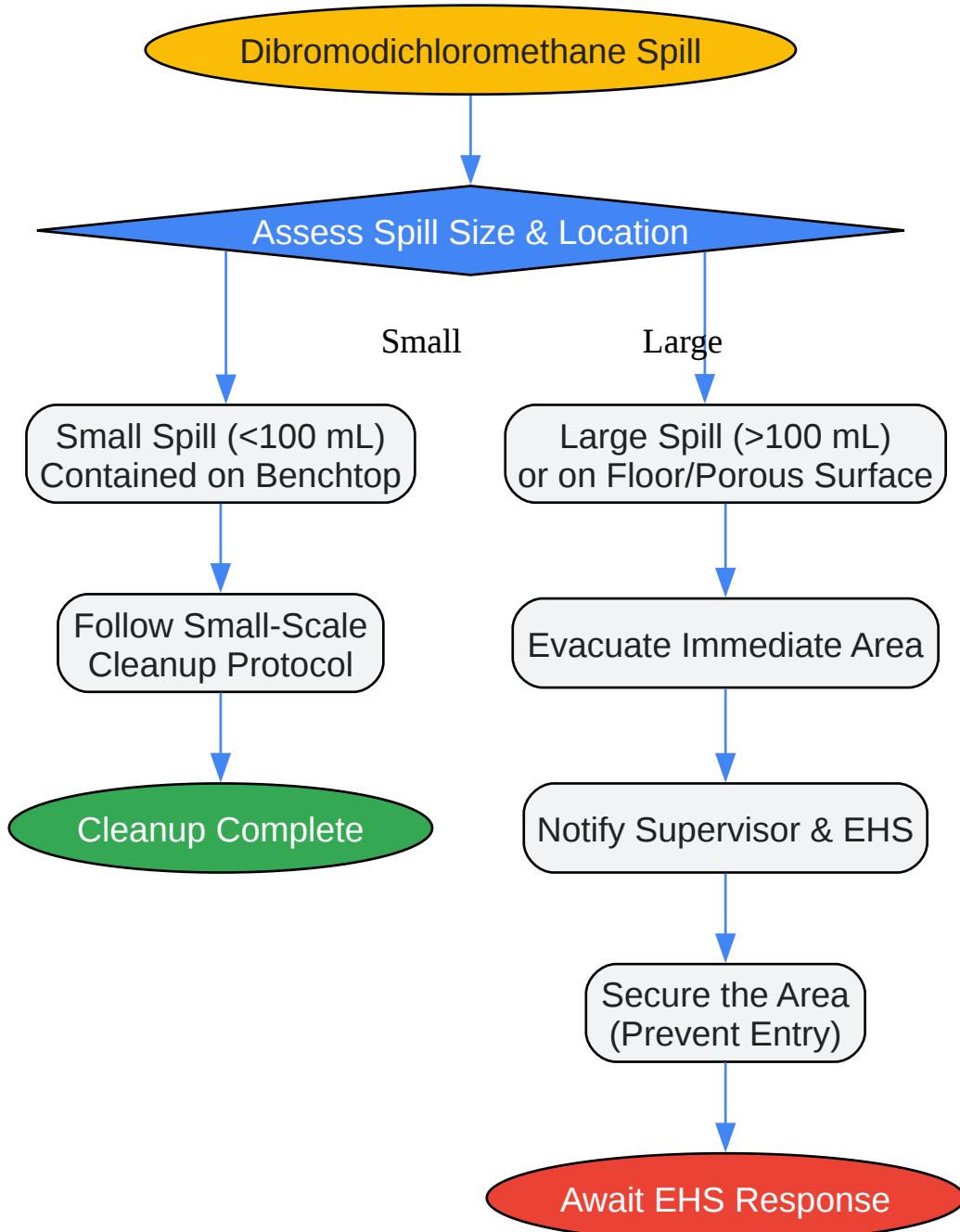
Procedure:

- Alert Personnel: Immediately alert others in the vicinity of the spill.
- Ensure Ventilation: If not already on, turn on the fume hood or increase ventilation in the area.
- Don PPE: Put on your lab coat, safety goggles, and two pairs of chemical-resistant gloves.
- Contain the Spill: Working from the outside in, carefully cover the spill with a generous amount of inert absorbent material.
- Absorb the Chemical: Allow the absorbent material to fully soak up the **Dibromodichloromethane**.
- Collect the Waste: Using forceps or a scoop, carefully collect the contaminated absorbent material and place it into a heavy-duty sealable plastic bag.
- Decontaminate the Area:
 - Wipe the spill area with paper towels soaked in a mild detergent solution.
 - Place the used paper towels into the same plastic bag as the absorbent material.
- Package the Waste:
 - Seal the plastic bag.
 - Place the sealed bag into a second sealable plastic bag (double-bagging).

- Dispose of Waste:
 - Place the double-bagged waste into the designated hazardous waste container for "Halogenated Solvents."
 - Ensure the container is properly labeled.
- Remove PPE:
 - Remove the outer pair of gloves and place them in the waste bag.
 - Remove your lab coat and the inner pair of gloves, disposing of the gloves in the hazardous waste container.
- Wash Hands: Thoroughly wash your hands with soap and water.
- Report the Incident: Report the spill to your supervisor or lab manager.

Visualizations





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References

- 1. safety.fsu.edu [safety.fsu.edu]
- 2. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
- 3. gov.uk [gov.uk]
- 4. benchchem.com [benchchem.com]
- 5. Dibromodichloromethane | CBr₂Cl₂ | CID 11659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Dibromodichloromethane - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Technical Support Center: Decontamination of Dibromodichloromethane Spills]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b008394#decontamination-procedures-for-dibromodichloromethane-spills]

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